

Protocol for Disinfection of Laboratory Surfaces with Diversol Bx

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Compound of Interest

Compound Name: *Diversol Bx*

Cat. No.: *B1168746*

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Application Note & Protocol: DVS-LB-001

For Use By: Researchers, Scientists, and Drug Development Professionals

Introduction

Diversol Bx is a broad-spectrum disinfectant and sanitizer effective against a wide range of bacteria, fungi, and viruses. Its efficacy is derived from a synergistic blend of active ingredients, including sodium hypochlorite, sodium dichloroisocyanurate, and trisodium phosphate. This combination provides both rapid and sustained antimicrobial action, making it a suitable choice for maintaining a sterile environment in research laboratories and drug development facilities. This document provides detailed protocols for the routine disinfection of laboratory surfaces and for responding to biological spills.

Mechanism of Action

The antimicrobial activity of **Diversol Bx** is multifactorial, stemming from its key components:

- Sodium Hypochlorite and Sodium Dichloroisocyanurate: These compounds release free available chlorine in the form of hypochlorous acid (HOCl). HOCl is a potent oxidizing agent that disrupts critical cellular functions in microorganisms. It achieves this by targeting and denaturing essential proteins and nucleic acids, leading to rapid cell death.^{[1][2]} The presence of sodium dichloroisocyanurate provides a stable source of chlorine, ensuring a sustained release and prolonged disinfectant activity.^{[3][4]}

- Trisodium Phosphate (TSP): As a strong alkaline agent, TSP creates a high pH environment on the treated surface.[1][5] This alkalinity disrupts the cell membranes of bacteria and saponifies lipids, further compromising the integrity of the microorganisms.[1] The combination of oxidation and high pH results in a broad-spectrum and effective disinfection process.

Quantitative Data Summary

The following tables provide a summary of the recommended dilution rates and known antimicrobial efficacy of **Diversol Bx**'s active ingredients.

Table 1: Dilution Protocols for **Diversol Bx**

Application	Dilution of Diversol Bx Powder	Preparation Instructions
Routine Surface Disinfection	3 grams per 1 liter of water	Dissolve 3 grams of Diversol Bx powder in 1 liter of tap water. Mix until fully dissolved.
High-Contamination Areas & Bio-Spills	6 grams per 1 liter of water	Dissolve 6 grams of Diversol Bx powder in 1 liter of tap water. Mix until fully dissolved.

Table 2: Antimicrobial Spectrum and Recommended Contact Times

Microorganism	Type	Recommended Contact Time
Escherichia coli	Gram-negative Bacteria	5 minutes
Staphylococcus aureus	Gram-positive Bacteria	5 minutes
Pseudomonas aeruginosa	Gram-negative Bacteria	10 minutes
Salmonella enterica	Gram-negative Bacteria	10 minutes[6][7]
Candida albicans	Fungi (Yeast)	10 minutes
Aspergillus brasiliensis	Fungi (Mold)	15 minutes
Influenza A Virus	Enveloped Virus	5 minutes[2]
Norovirus	Non-enveloped Virus	10 minutes[2]
Bacillus subtilis spores	Bacterial Spores	>30 minutes[8][9]

Note: Contact times are based on studies of the active ingredients. Efficacy against specific laboratory strains should be validated internally.

Experimental Protocols

Materials Required

- **Diversol Bx** powder
- Personal Protective Equipment (PPE):
 - Nitrile gloves
 - Safety glasses or goggles
 - Laboratory coat
- Clean, lint-free cloths or wipes
- Sterile water (for rinsing, if required)

- Graduated cylinder or measuring scoop
- Clean container for preparing the solution
- Biohazard waste disposal bags

Preparation of Disinfectant Solution

- Don appropriate PPE (gloves, safety glasses, lab coat).
- Measure the required amount of **Diversol Bx** powder according to the application (see Table 1).
- Add the powder to the corresponding volume of tap water in a clean container.
- Stir the solution until the powder is completely dissolved.
- Label the container with the name of the disinfectant, concentration, and date of preparation.
- Prepare fresh solutions daily to ensure maximum efficacy.

Protocol for Routine Disinfection of Laboratory Surfaces

This protocol is intended for the daily disinfection of benchtops, fume hoods, and other non-porous laboratory surfaces.

- Pre-cleaning: If the surface is visibly soiled, clean it with a neutral detergent and water to remove organic matter. Rinse with water and dry the surface.
- Application: Apply the prepared **Diversol Bx** solution (3 g/L) to the surface using a clean cloth or wipe. Ensure the entire surface is thoroughly wetted.
- Contact Time: Allow the disinfectant to remain on the surface for a minimum of 10 minutes. For areas with suspected higher bioburden, extend the contact time to 15 minutes.
- Wiping/Rinsing: After the required contact time, wipe the surface with a clean, damp cloth to remove any residue. For sensitive equipment or surfaces, a rinse with sterile water may be necessary.

- Drying: Allow the surface to air dry completely.
- Disposal: Dispose of used wipes and gloves in the appropriate biohazard waste container.

Protocol for Disinfection of a Biological Spill

This protocol should be followed in the event of a spill of biohazardous material.

- Containment: Immediately cordon off the spill area.
- PPE: Don appropriate PPE, including double gloves, safety glasses/face shield, and a lab coat.
- Absorption: Gently cover the spill with absorbent material (e.g., paper towels).
- Disinfectant Application: Carefully pour the higher concentration **Diversol Bx** solution (6 g/L) around the edges of the spill, then slowly into the center. Avoid creating aerosols.
- Contact Time: Allow a contact time of at least 30 minutes.
- Clean-up: Using forceps or other tools, carefully collect the absorbent material and dispose of it in a biohazard bag.
- Final Disinfection: Re-apply the **Diversol Bx** solution to the spill area and surrounding surfaces. Allow for the recommended contact time based on the suspected microorganisms (see Table 2).
- Wiping/Rinsing: Wipe the area with a clean, damp cloth.
- Disposal: Dispose of all contaminated materials in a biohazard waste container.
- Hand Hygiene: Remove PPE and wash hands thoroughly with soap and water.

Safety Precautions

- Always wear appropriate PPE when handling **Diversol Bx** powder and solutions.[\[10\]](#)[\[11\]](#)[\[12\]](#)
[\[13\]](#)

- Avoid inhaling the powder. Prepare solutions in a well-ventilated area or under a chemical fume hood.[\[12\]](#)
- In case of eye contact, immediately flush with copious amounts of water for at least 15 minutes and seek medical attention.
- In case of skin contact, wash the affected area with soap and water.
- Do not mix **Diversol Bx** with acids or ammonia, as this can release hazardous chlorine gas.[\[14\]](#)
- Store **Diversol Bx** powder in a cool, dry, and well-ventilated area away from incompatible materials.

Visualizations

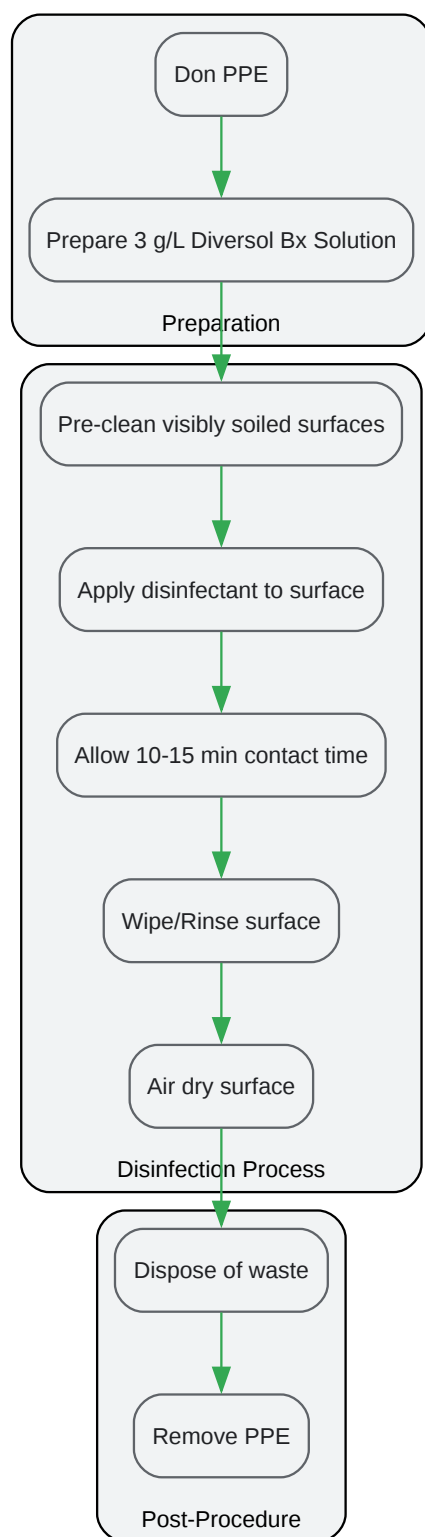


Figure 1: Experimental Workflow for Routine Surface Disinfection

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Figure 1: Routine Surface Disinfection Workflow

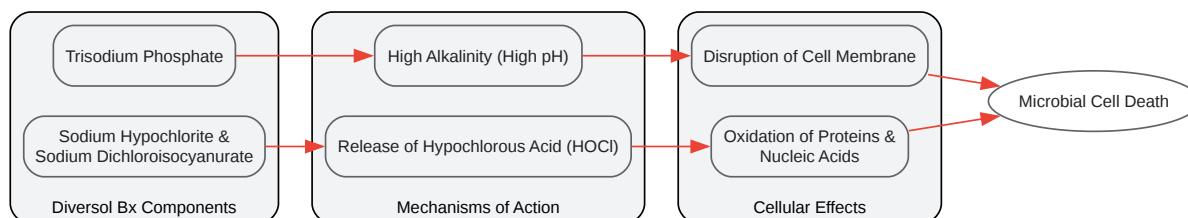


Figure 2: Signaling Pathway for Antimicrobial Action

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